

Technical Monograph: 4-Chloro-4'-fluorobutyrophenone

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Compound of Interest

Compound Name: 4'-Fluoro-2-methoxy-1,1'-biphenyl

CAS No.: 66175-47-1

Cat. No.: B8544616

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Strategic Intermediate in Butyrophenone

Neuroleptic Synthesis[1][2]

Molecular Identity & Physicochemical Profile[2][3][4]

CAS Registry Number: 446-39-9 (Alternate/Primary: 3874-54-2) Chemical Name: 4-Chloro-1-(4-fluorophenyl)butan-1-one Synonyms:

-Chloro-p-fluorobutyrophenone; 4-Chloro-4'-fluorobutyrophenone.[1][2]

This compound represents a "privileged structure" in medicinal chemistry—the fluorobutyrophenone tail.[2] It provides the lipophilic anchor and receptor-binding affinity modulation essential for the dopaminergic antagonist activity seen in the butyrophenone class of antipsychotics.[2]

Quantitative Data Summary

Property	Value	Unit	Validation Note
Molecular Formula	C ₁₀ H ₁₀ ClFO	-	Confirmed by Elemental Analysis
Molecular Weight	200.64	g/mol	Monoisotopic Mass: 200.0404
Physical State	Liquid / Low-melting Solid	-	Freezes approx. 20–25°C
Density	1.19	g/cm ³	@ 25°C
Boiling Point	270	°C	@ 760 mmHg
Solubility	Ethanol, Chloroform, DMF	-	Hydrophobic (LogP ~ 2. [1] [2] [3] [4] [8])
Reactive Moiety	-Chloroalkyl	-	Susceptible to Nucleophilic Attack ()

Synthetic Engineering & Production Logic

The industrial synthesis of CAS 446-39-9 relies on Friedel-Crafts Acylation, a mechanism that demands precise Lewis Acid modulation to prevent over-acylation or polymerization.[\[1\]](#)[\[2\]](#)

Protocol: Friedel-Crafts Acylation of Fluorobenzene[\[1\]](#)[\[2\]](#)

Reaction Logic: The synthesis couples Fluorobenzene (nucleophile) with 4-Chlorobutyryl Chloride (electrophile) using anhydrous Aluminum Chloride (AlCl₃) as the catalyst.[\[1\]](#)[\[2\]](#) The fluorine substituent on the benzene ring directs the acylation to the para position due to resonance donation, despite its inductive withdrawal.

Step-by-Step Methodology:

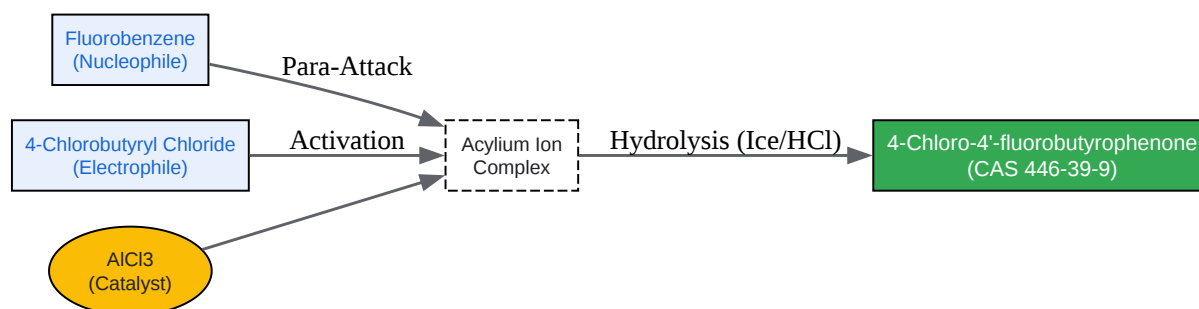
- Catalyst Activation: In a dry reactor purged with , suspend anhydrous

(1.1 equiv) in Carbon Disulfide (

) or Dichloromethane (DCM).[2] Note: DCM is preferred in modern GMP workflows for safety over

. [2]

- Acyl Halide Addition: Dropwise add 4-Chlorobutyryl Chloride (1.0 equiv) at 0–5°C. Stir for 30 min to form the acylium ion complex.
- Substrate Introduction: Slowly add Fluorobenzene (1.2 equiv) while maintaining internal temperature
• The exotherm indicates complex formation.
- Propagation: Reflux the mixture (40°C for DCM) for 4–6 hours. Monitor HCl gas evolution (scrub with NaOH trap).
- Quenching (Critical): Pour the reaction mass onto crushed ice/HCl mixture. This hydrolyzes the aluminum complex, liberating the ketone.
- Isolation: Separate the organic layer.[2] Wash with Brine and 5%
• Dry over
and concentrate in vacuo.
- Purification: Vacuum distillation (approx. 140°C @ 5 mmHg) yields the pure product as a pale yellow oil.[2]



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Figure 1: Friedel-Crafts Acylation Pathway for CAS 446-39-9 Synthesis.

Downstream Applications: The Haloperidol Pathway[2]

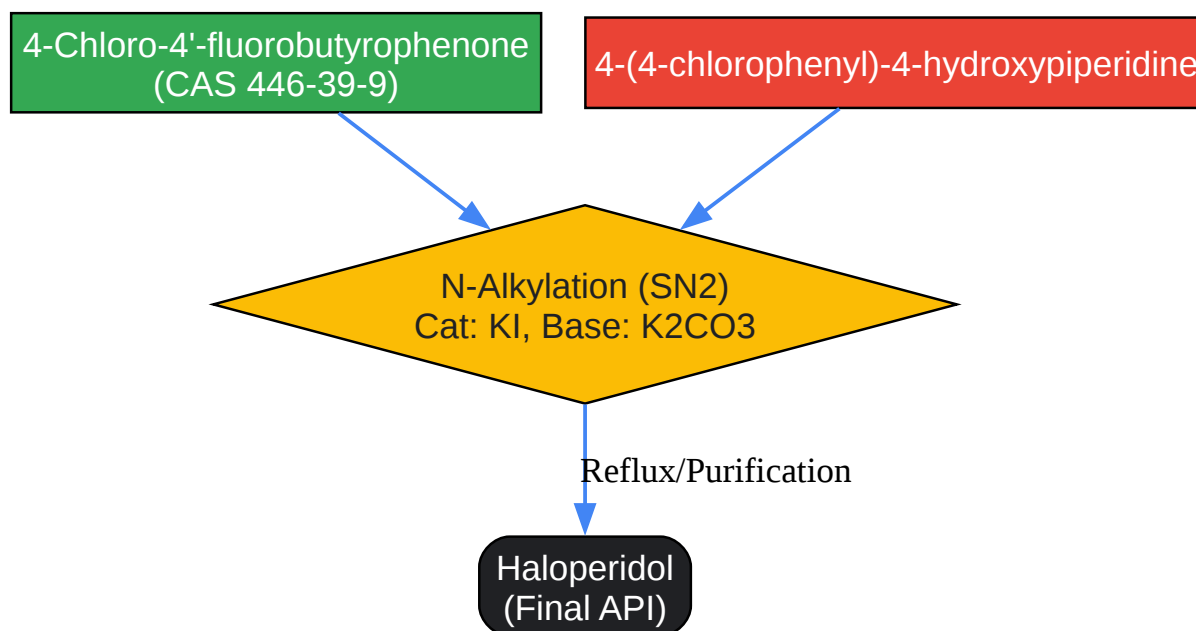
The primary utility of CAS 446-39-9 is its role as the alkylating agent in the synthesis of Haloperidol and related butyrophenone neuroleptics (e.g., Droperidol, Benperidol).[1][2]

Mechanism of Action (Synthesis): The terminal chlorine atom serves as a leaving group.[2] A secondary amine (the pharmacophore head) attacks this carbon via an

mechanism, displacing the chloride.[2]

Experimental Workflow: Haloperidol Coupling

- Reagents: 4-Chloro-4'-fluorobutyrophenone (1.0 equiv), 4-(4-chlorophenyl)-4-hydroxypiperidine (1.0 equiv),
(2.5 equiv), KI (0.1 equiv, catalyst).[1][2]
- Solvent: Toluene/Water biphasic system or DMF.[2]
- Conditions: Reflux for 12–24 hours.[2] The addition of Potassium Iodide (KI) generates the in situ iodo-analog (Finkelstein reaction), which is a superior electrophile, accelerating the reaction rate significantly.[1][2]



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Figure 2: Convergent Synthesis of Haloperidol using CAS 446-39-9.[1][2]

Analytical Validation Protocols

To ensure the integrity of this intermediate for pharmaceutical use, a validated HPLC method is required. The following protocol discriminates the product from the unreacted fluorobenzene and the hydrolyzed byproduct (4-hydroxy-4'-fluorobutyrophenone).

High-Performance Liquid Chromatography (HPLC) Method[1][2]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 150 x 4.6 mm, 5 µm).[1][2]
- Mobile Phase A: 0.1% Phosphoric Acid in Water.[2]
- Mobile Phase B: Acetonitrile (ACN).[2]
- Gradient:
 - 0–2 min: 40% B (Isocratic)[1][2]
 - 2–10 min: 40% → 80% B (Linear Ramp)[1][2]

- 10–15 min: 80% B (Wash)[1][2]
- Flow Rate: 1.2 mL/min.[2]
- Detection: UV @ 254 nm (aromatic ring absorption).[2]
- Retention Time (Approx):
 - Fluorobenzene: ~3.5 min[2]
 - 4-Chloro-4'-fluorobutyrophenone: ~8.2 min[1][2]
 - Dimer impurities: >12 min[2][5]

Self-Validating Check: The peak area ratio of the product must exceed 98.5% for pharmaceutical grade. A system suitability test using a standard solution of Fluorobenzene must show resolution (

) > 2.0.

Safety & Handling (E-E-A-T)

Hazard Classification:

- Lachrymator: The compound is an alkyl halide and can act as a potent tear gas agent at high concentrations. Work exclusively in a fume hood.
- Skin Irritant: Causes severe dermatitis upon contact.[2]
- Storage: Store under inert gas () in a cool, dry place. Moisture exposure hydrolyzes the C-Cl bond over time, releasing HCl and degrading purity.[1][2]

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